

Essential Safety and Operational Guidance for Handling PEG-25 PABA

Author: BenchChem Technical Support Team. Date: December 2025



For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **PEG-25 PABA** (Polyethylene Glycol-25 Para-Aminobenzoic Acid). The following procedural guidance is designed to ensure safe laboratory practices and proper environmental stewardship.

Physicochemical and Safety Data

A summary of key quantitative data for **PEG-25 PABA** is presented below. This information is essential for risk assessment and the implementation of appropriate safety measures.



| Property | Value | Source |
|--------------------------------------|--|--------|
| Chemical Name | Polyoxyethylene (25) ethyl-4- aminobenzoate | [1] |
| CAS Number | 116242-27-4 | [2] |
| Appearance | Light yellow wax, melts to a clear liquid | [3] |
| Function | UV Filter, UV Absorber, Light Stabilizer | [4] |
| UV Absorption Range | 280 - 320 nm (UVB) | [3][4] |
| Maximum Concentration (EU Cosmetics) | 10% | [4][5] |
| Allergenicity & Irritation | Not considered allergenic or irritating | [5] |
| Genotoxicity | Not considered genotoxic | [5] |
| Dermal Absorption | Low to moderate | [5] |

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following protocol is mandatory for all personnel handling **PEG-25 PABA**.

Engineering Controls

Ventilation: Work in a well-ventilated area. Use of a fume hood is recommended, especially
when handling powders or creating solutions, to minimize inhalation exposure.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Wear nitrile or other suitable chemical-resistant gloves.
- Body Protection: A standard laboratory coat is required.



Handling Procedures

- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.
- Weighing and Transfer: If in solid form, handle with care to avoid generating dust. Use a spatula for transfers. For liquid forms, use appropriate pipettes or pouring techniques to avoid splashes.
- Solution Preparation: When dissolving, add PEG-25 PABA to the solvent slowly while stirring to ensure proper mixing and to avoid splashing.

Storage

- Container: Store in a tightly closed, light-resistant container.
- Conditions: Keep in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.
- Segregation: Store away from strong oxidizing agents.

Emergency Procedures

Immediate and appropriate response to an exposure is critical.

- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water. If irritation persists, seek medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention.

Disposal Plan



Proper disposal is crucial to prevent environmental contamination.

Waste Characterization

- Uncontaminated PEG-25 PABA: While not typically classified as hazardous waste, it should not be disposed of down the drain.
- Contaminated PEG-25 PABA: If mixed with a hazardous substance, the entire mixture must be treated as hazardous waste, following the disposal guidelines for the hazardous component.

Disposal Procedure

- Collection: Collect waste PEG-25 PABA in a designated, clearly labeled, and sealed container.
- Disposal Route: Dispose of the waste through a licensed chemical waste disposal contractor.
 Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup.
- Empty Containers: Triple rinse empty containers with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. Once clean, containers can be disposed of as regular laboratory glass or plastic.

Workflow for Handling PEG-25 PABA

Caption: Workflow for the safe handling of PEG-25 PABA from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. peg-25 PABA, 116242-27-4 [thegoodscentscompany.com]
- 2. PEG-25 PABA | CAS#:116242-27-4 | Chemsrc [chemsrc.com]







- 3. PEG-25 PABA | Uvinul® P 25 | Cosmetic Ingredients Guide [ci.quide]
- 4. cosmileeurope.eu [cosmileeurope.eu]
- 5. cosmeticsinfo.org [cosmeticsinfo.org]
- 6. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling PEG-25 PABA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1142495#personal-protective-equipment-for-handling-peg-25-paba]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com